

Application Notes and Protocols for H-89 Dihydrochloride Hydrate

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Compound of Interest

Compound Name: *H-89 dihydrochloride hydrate*

Cat. No.: *B1255374*

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Introduction

H-89 dihydrochloride hydrate is a potent, cell-permeable, and selective inhibitor of cAMP-dependent protein kinase A (PKA).[1][2] It functions as an ATP-competitive inhibitor of the PKA catalytic subunit.[3] Due to its critical role in the cAMP signaling pathway, H-89 is an indispensable tool in cellular biology and pharmacology for dissecting PKA-mediated processes such as gene expression, cell proliferation, and apoptosis.[2] While highly selective for PKA (with an IC_{50} of approximately 48-135 nM), it is important to note that at higher concentrations, H-89 can inhibit other kinases, including S6K1, MSK1, and ROCK-II.[4][5] These application notes provide detailed protocols for the proper dissolution and use of H-89 for experimental research.

Data Presentation

Quantitative data for **H-89 dihydrochloride hydrate** is summarized below for easy reference.

Table 1: Chemical and Physical Properties

| Property | Value |
|-------------------|--|
| Chemical Name | N-[2-(p-Bromocinnamylamino)ethyl]-5-isoquinolinesulfonamide dihydrochloride hydrate |
| Molecular Formula | C ₂₀ H ₂₀ BrN ₃ O ₂ S · 2HCl · xH ₂ O |
| Molecular Weight | 519.28 g/mol (anhydrous basis)[1] |
| CAS Number | 130964-39-5 |
| Appearance | Off-white powder |
| Primary Target | Protein Kinase A (PKA)[3][6] |

Table 2: Solubility of **H-89 Dihydrochloride Hydrate**

| Solvent | Concentration | Remarks |
|---------|-------------------|---|
| DMSO | 10 - 104 mg/mL[4] | Recommended solvent for high-concentration stock solutions. Use fresh, anhydrous DMSO as moisture can reduce solubility.[7] Sonication may aid dissolution. [4] |
| Water | 1 - 25 mg/mL[1] | Solubility is significantly lower than in DMSO. Warming may be required to achieve a clear solution. |
| Ethanol | ~2 mg/mL | Reports on solubility are conflicting, with some sources indicating insolubility.[6][7] |

Experimental Protocols

Protocol 1: Preparation of a 20 mM Stock Solution in DMSO

This protocol is ideal for preparing a high-concentration stock solution for most in vitro cell culture applications.

Materials:

- **H-89 dihydrochloride hydrate** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance and weigh paper

Methodology:

- Calculate Required Mass: Determine the mass of H-89 powder needed. The molecular weight (MW) on an anhydrous basis is 519.28 g/mol . To prepare 1 mL of a 20 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.020 \text{ mol/L} \times 0.001 \text{ L} \times 519.28 \text{ g/mol} \times 1000 \text{ mg/g} = 10.39 \text{ mg}$
- Weighing: Carefully weigh out 10.39 mg of **H-89 dihydrochloride hydrate** powder and place it into a sterile tube.
- Dissolution:
 - Aseptically add 1 mL of sterile, anhydrous DMSO to the tube containing the H-89 powder.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.

- Storage and Handling:
 - Aliquoting: Dispense the 20 mM stock solution into single-use, light-protected aliquots (e.g., 20-50 µL) to avoid repeated freeze-thaw cycles.[\[6\]](#)
 - Long-term Storage: Store aliquots at -80°C for up to one year or at -20°C for up to one year.[\[4\]](#)[\[8\]](#)
 - Short-term Storage: Some sources suggest stability for up to 4 months at 4°C, though colder temperatures are recommended for long-term preservation.

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the DMSO stock solution into a cell culture medium for experimental use. Typical working concentrations range from 10 µM to 30 µM.[\[6\]](#)

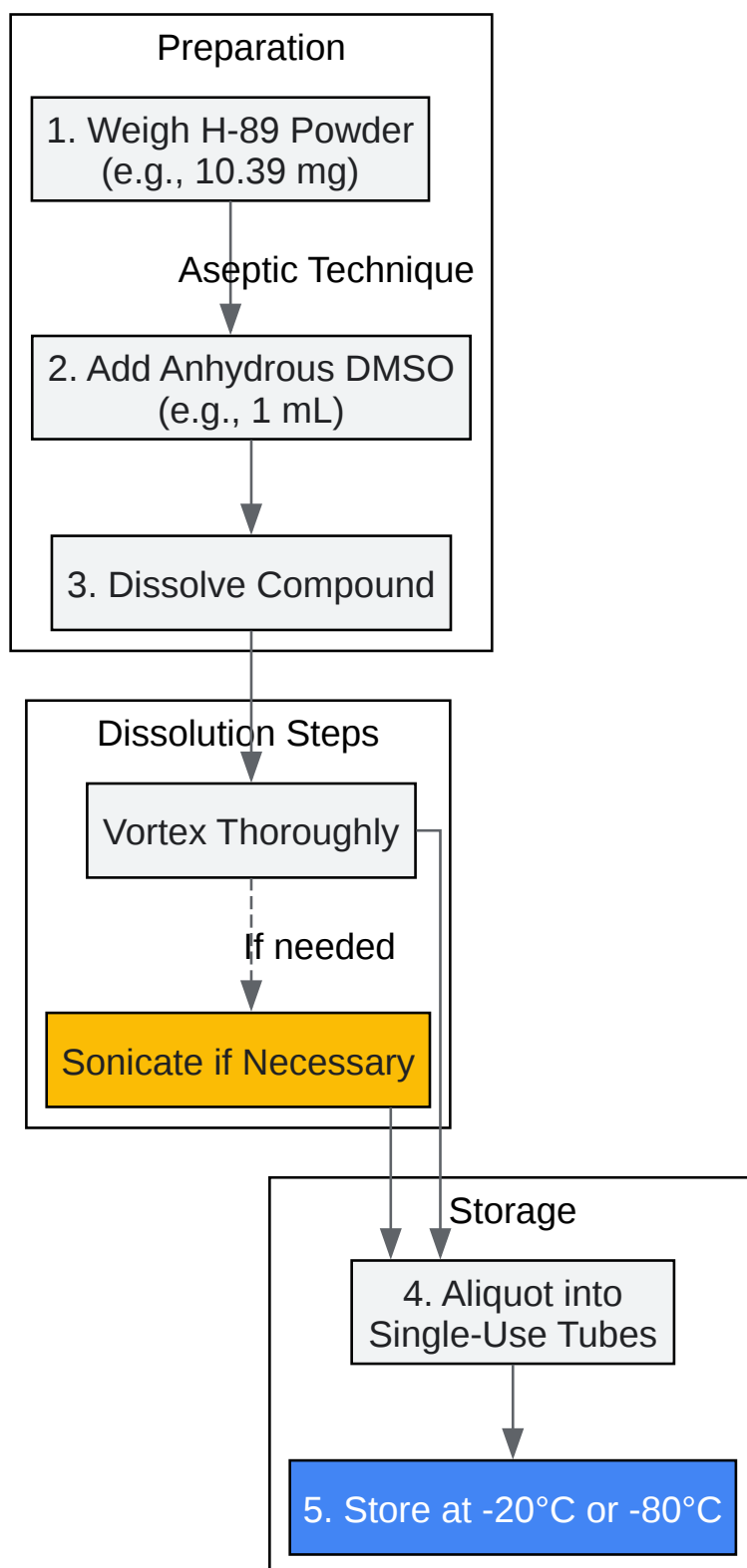
Methodology:

- Thaw Stock Solution: Thaw a single aliquot of the 20 mM H-89 stock solution at room temperature.
- Calculate Dilution: Determine the volume of stock solution needed to achieve the desired final concentration in your cell culture medium. For example, to prepare 1 mL of medium with a final H-89 concentration of 20 µM:
 - Use the formula: $M_1V_1 = M_2V_2$
 - $(20 \text{ mM}) \times V_1 = (0.020 \text{ mM}) \times (1 \text{ mL})$
 - $V_1 = (0.020 \text{ mM} \times 1 \text{ mL}) / 20 \text{ mM} = 0.001 \text{ mL} = 1 \text{ µL}$
 - This represents a 1:1000 dilution.
- Preparation:
 - Add 999 µL of pre-warmed cell culture medium to a sterile tube.
 - Add 1 µL of the 20 mM H-89 stock solution to the medium.

- Mix gently by pipetting or inverting the tube.
- Application: Add the H-89-containing medium to your cells. A pre-incubation time of 30 minutes is often sufficient before adding other stimuli.^[6]

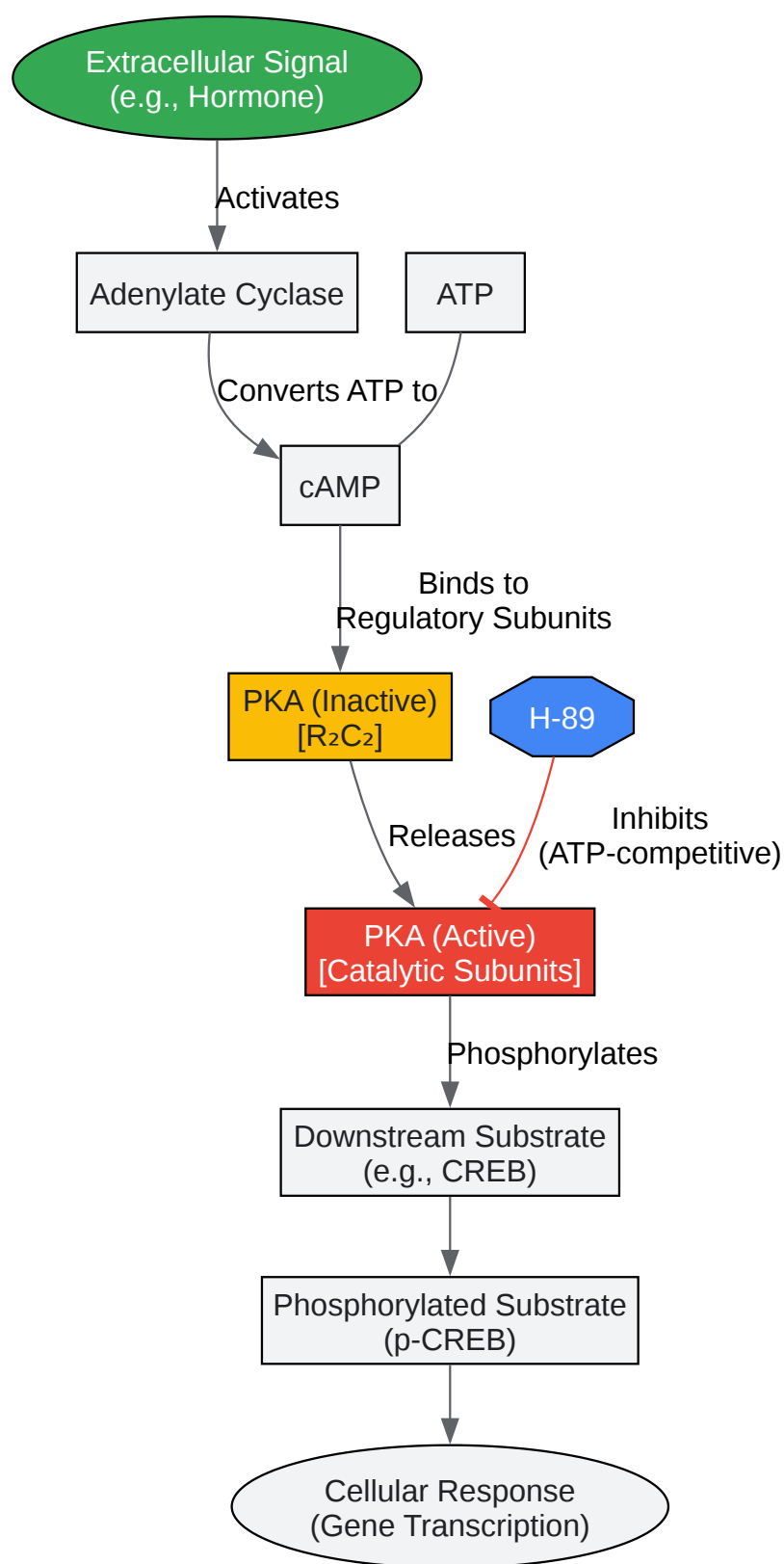
Important Note: The final concentration of DMSO in the cell culture medium should typically not exceed 0.1% (v/v) to avoid solvent-induced cytotoxicity. The 1:1000 dilution described above results in a final DMSO concentration of 0.1%.

Visualizations



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Caption: Workflow for preparing an H-89 stock solution.



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Caption: Inhibition of the cAMP/PKA signaling pathway by H-89.

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